

Comprehensive Technical Analysis: 3-(Triphenylsilyl)propionic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Triphenylsilyl)propanoic acid

Cat. No.: B11959762

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Executive Summary

3-(Triphenylsilyl)propionic acid (CAS: 18752-17-5) is a specialized organosilane combining a bulky, lipophilic triphenylsilyl tail with a hydrophilic carboxylic acid head group. With a molecular weight of 332.48 g/mol, it serves as a critical building block in surface chemistry, polymer modification, and organometallic synthesis. Unlike its trimethylsilyl analog (TMSP)—widely used as an NMR reference—the triphenyl variant is utilized primarily for its steric bulk, UV chromophore properties, and ability to form robust hydrophobic self-assembled monolayers (SAMs) on metal oxides.

This guide provides a rigorous structural analysis, synthesis pathways, and experimental protocols for the characterization and application of this compound.

Chemical Identity & Structural Analysis[3][4]

Molecular Specifications

The molecule consists of a central silicon atom bonded to three phenyl rings and one propionic acid moiety attached via a silicon-carbon bond at the

-position relative to the carboxyl group.

Property	Data
Chemical Name	3-(Triphenylsilyl)propionic acid
CAS Registry Number	18752-17-5
Molecular Formula	
Molecular Weight (Average)	332.48 g/mol
Monoisotopic Mass	332.1233 g/mol
Physical State	Solid (White crystalline powder)
Solubility	Soluble in DCM, Chloroform, THF; Insoluble in Water

Structural Connectivity

The structure is defined by the steric bulk of the triphenylsilyl group, which provides significant shielding to the silicon atom, enhancing hydrolytic stability compared to smaller alkylsilanes.

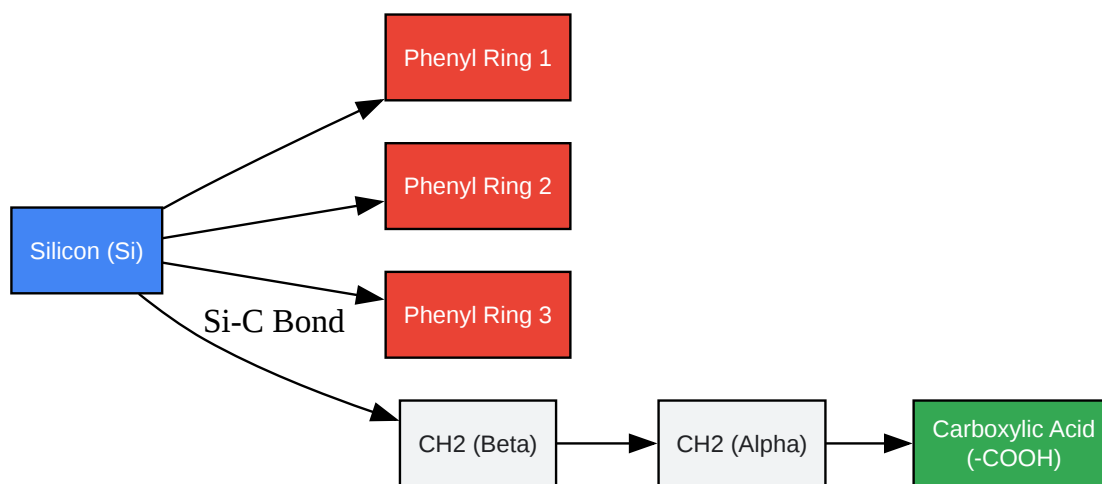


Fig 1. Connectivity of 3-(Triphenylsilyl)propionic acid showing the bulky silyl terminus.

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Synthesis & Preparation Protocols

The synthesis of 3-(triphenylsilyl)propionic acid typically employs hydrosilylation, a catalytic addition of a silicon-hydride bond across an unsaturated carbon-carbon bond. This method ensures regioselectivity, placing the silicon at the terminal position of the acrylate chain.

Reaction Mechanism

The reaction involves the addition of Triphenylsilane (

) to Acrylic Acid (or its ester derivatives) catalyzed by a platinum(0) complex (e.g., Karstedt's catalyst).

Reaction Equation:

Synthesis Workflow Diagram

The following workflow outlines the critical steps for synthesizing and purifying the compound to research-grade purity (>98%).

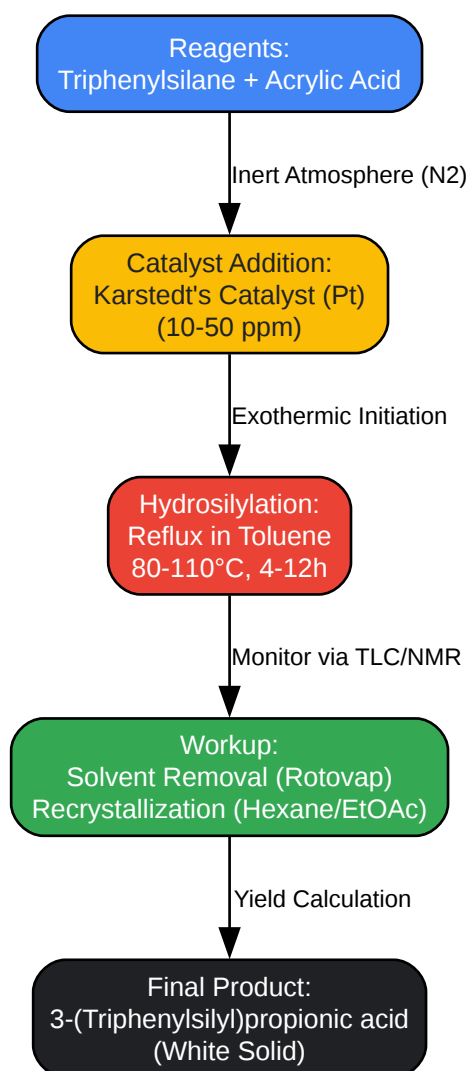


Fig 2. Platinum-catalyzed hydrosilylation workflow for synthesis.

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Experimental Protocol (Self-Validating)

Objective: Synthesize 3-(triphenylsilyl)propionic acid via hydrosilylation.

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, nitrogen inlet, and magnetic stir bar. Flame-dry the apparatus to remove moisture (critical for silane stability).
- Reagent Loading:
 - Add Triphenylsilane (1.0 equiv) dissolved in anhydrous toluene.

- Add Acrylic Acid (1.1 equiv, slight excess).
- Catalysis: Add Karstedt's Catalyst (Pt(0)-1,3-divinyl-1,1,3,3-tetramethyldisiloxane complex) solution (approx. mol % Pt).
 - Validation Step: Observe a color change (often to yellow/orange) or a mild exotherm, indicating catalyst activation.
- Reaction: Heat to 80–90°C. Monitor reaction progress via ¹H-NMR by tracking the disappearance of the Si-H peak (δ 4.1 ppm) and vinyl protons.
- Purification:
 - Cool the mixture. Evaporate toluene under reduced pressure.
 - Recrystallize the crude solid from a Hexane/Ethyl Acetate mixture to remove unreacted silane and polymeric side products.
- Characterization: Confirm identity using Melting Point and NMR.

Applications in Research & Development

Surface Modification (SAMs)

The carboxylic acid group serves as an anchor for metal oxides (e.g.,

,

), while the triphenylsilyl tail creates a bulky, hydrophobic barrier.

- Mechanism: The -COOH binds to surface hydroxyls via bidentate coordination.
- Utility: Used to modify wettability or passivate surfaces against corrosion.

Steric Probes in Enzymology

Unlike the smaller trimethylsilyl (TMS) group, the triphenylsilyl group is significantly bulkier. It is used in drug design to probe the size of hydrophobic pockets in enzyme active sites.

Polymer Chemistry

Acts as a functional end-capper or monomer in the synthesis of silicon-containing polyesters. The high refractive index of the phenyl rings is valuable for optical polymer applications.

References

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Sources

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